

Introduction to Diaplasinin (PAI-749)

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Diaplasinin

CAS No.: 481631-45-2

Cat. No.: S538532

Get Quote

Diaplasinin, also known as PAI-749, is a small molecule inhibitor of **plasminogen activator inhibitor-1 (PAI-1)** [1] [2]. PAI-1 is a serine protease inhibitor (serpin) that plays a critical role in regulating fibrinolysis, the process of breaking down blood clots [3] [4]. By inhibiting PAI-1, **Diaplasinin** promotes fibrinolytic activity and has demonstrated **antithrombotic efficacy** in research settings [1]. Its development is relevant for conditions like cardiovascular diseases and cancer metastasis, where PAI-1 is a significant risk factor [3] [4].

Summary of Quantitative Data

The table below summarizes key quantitative data for **Diaplasinin** from the search results:

Parameter	Value	Experimental Context / Notes
IC ₅₀ (PAI-1 Inhibition)	295 nM [1] [2]	Primary activity measurement.
IC ₅₀ (tPA preservation)	157 nM [1]	Preservation of tissue-type plasminogen activator activity in the presence of PAI-1.
IC ₅₀ (uPA preservation)	87 nM [1]	Preservation of urokinase-type plasminogen activator activity in the presence of PAI-1.

Parameter	Value	Experimental Context / Notes
Apparent Kd (Binding)	254 nM [1]	Measured by fluorescence quenching of fluorophore-tagged PAI-1 (PAI-NBD119).
Molecular Weight	501.62 g/mol [1] [2]	Formula: C ₃₂ H ₃₁ N ₅ O [1] [2]
CAS Number	481631-45-2 [1] [2]	---

Experimental Protocols

The following protocols are based on standard biochemical assays mentioned in the search results. Specific details such as buffer compositions, incubation times, and equipment models should be determined based on your specific laboratory setup.

Protocol 1: In Vitro PAI-1 Inhibition Assay (Chromogenic Assay)

This protocol measures the ability of **Diaplasinin** to prevent PAI-1 from inhibiting its target protease.

- **Principle:** A target protease (e.g., tPA or uPA) cleaves a synthetic chromogenic substrate, releasing a colored product (para-nitroaniline, pNA) measurable at 405 nm. Active PAI-1 inhibits the protease, reducing signal. **Diaplasinin**'s inhibition of PAI-1 restores protease activity and color development [3].
- **Materials:**
 - Recombinant active PAI-1 protein.
 - Target protease (tPA or uPA).
 - Chromogenic substrate for the protease (e.g., Pefachrome tPA) [3].
 - **Diaplasinin** stock solution (e.g., 10 mM in DMSO).
 - Reaction buffer (e.g., Tris-buffered saline, pH 7.4).
 - 96-well microplate and plate reader.
- **Procedure:**
 - **Pre-incubation:** In a microplate, mix **Diaplasinin** (at various concentrations) with a fixed concentration of PAI-1. Include a control with PAI-1 but no inhibitor. Incubate for 30-60 minutes at 25°C or 37°C.

- **Protease Reaction:** Add the target protease to all wells and incubate for a fixed period (e.g., 15 minutes) to allow PAI-1 to inhibit the protease.
- **Substrate Detection:** Add the chromogenic substrate to initiate the reaction.
- **Measurement:** Immediately monitor the increase in absorbance at 405 nm over 30-60 minutes.
- **Data Analysis:** Calculate the rate of substrate cleavage ($\Delta A_{405}/\text{min}$) for each well. Plot the rate against the log of **Diaplasinin** concentration to determine the IC_{50} value.

Protocol 2: Plasma Clot Lysis Assay

This functional assay evaluates the profibrinolytic efficacy of **Diaplasinin** in a more physiologically relevant environment [3].

- **Principle:** A fibrin clot is formed in plasma. The time taken for the clot to dissolve is measured. **Diaplasinin**, by inhibiting PAI-1, should accelerate clot lysis.
- **Materials:**
 - Pooled normal human plasma [3].
 - Calcium chloride ($CaCl_2$).
 - Thrombin.
 - Tissue-type plasminogen activator (tPA).
 - **Diaplasinin** stock solution.
 - DMSO vehicle control.
- **Procedure:**
 - **Sample Preparation:** Incubate plasma with a range of **Diaplasinin** concentrations or vehicle control for 15 minutes.
 - **Clot Formation:** In each well, mix the plasma sample with tPA and $CaCl_2$. Initiate clot formation by adding a low concentration of thrombin.
 - **Kinetic Measurement:** Monitor turbidity at 405 nm in a plate reader. Clot formation increases absorbance, and lysis decreases it.
 - **Data Analysis:** Determine the time from clot formation (maximum absorbance) to 50% lysis for each sample. Plot lysis time against **Diaplasinin** concentration to determine the effective concentration.

Protocol 3: Binding Affinity Measurement via Fluorescence Quenching

This biophysical assay characterizes the direct interaction between **Diaplasinin** and PAI-1 [1].

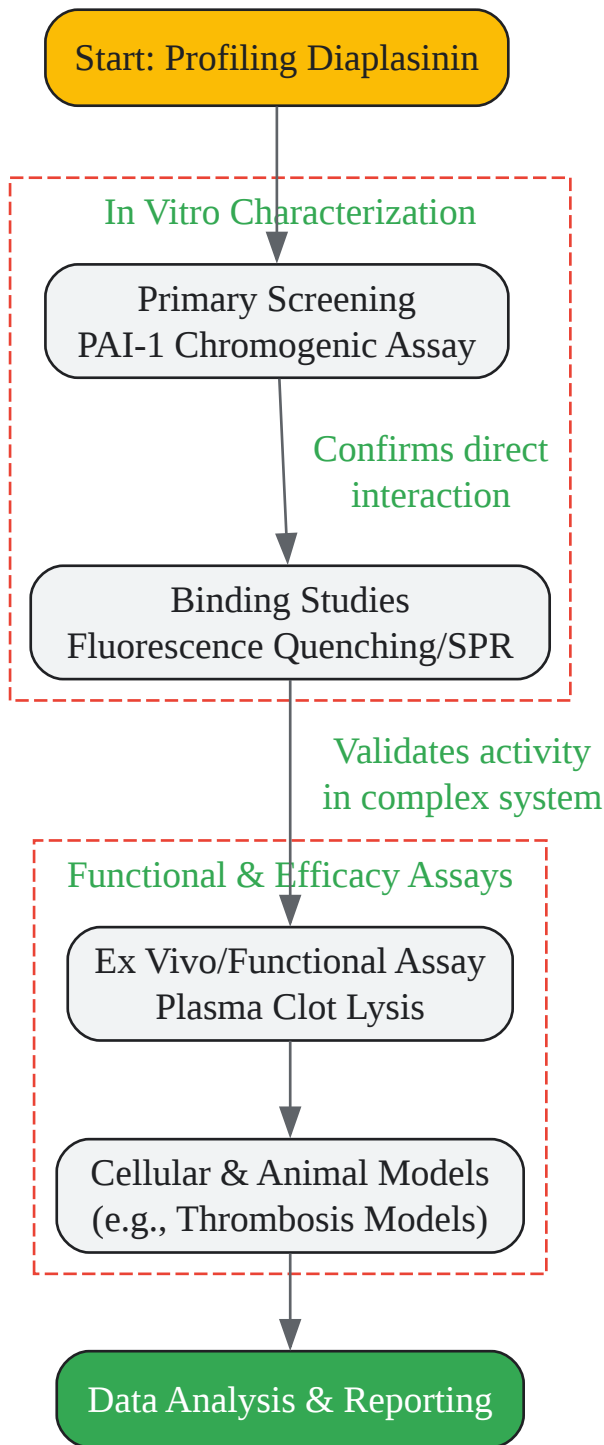
- **Principle:** A fluorophore is attached to PAI-1 (e.g., at a specific cysteine). Binding of **Diaplasinin** quenches the fluorescence of the fluorophore, allowing for the calculation of the apparent dissociation constant (Kd).
- **Materials:**
 - Fluorophore-tagged PAI-1 (e.g., PAI-NBD119) [1].
 - **Diaplasinin** stock solution.
 - Fluorescence spectrophotometer.
 - Assay buffer.
- **Procedure:**
 - **Titration:** Place a fixed concentration of fluorophore-tagged PAI-1 in a cuvette.
 - **Measurement:** Record the fluorescence emission intensity at the appropriate wavelength.
 - **Addition:** Sequentially add small volumes of **Diaplasinin** stock solution, mixing thoroughly and recording the fluorescence after each addition.
 - **Data Analysis:** Plot the change in fluorescence (ΔF) against the concentration of **Diaplasinin**. Fit the data to a binding model (e.g., one-site specific binding) to determine the apparent Kd.

Experimental Workflow & PAI-1 Inhibition Pathway

The following diagrams, created using Graphviz, illustrate the logical workflow for profiling **Diaplasinin** and its mechanism of action.

Diagram 1: Diaplasinin Profiling Workflow

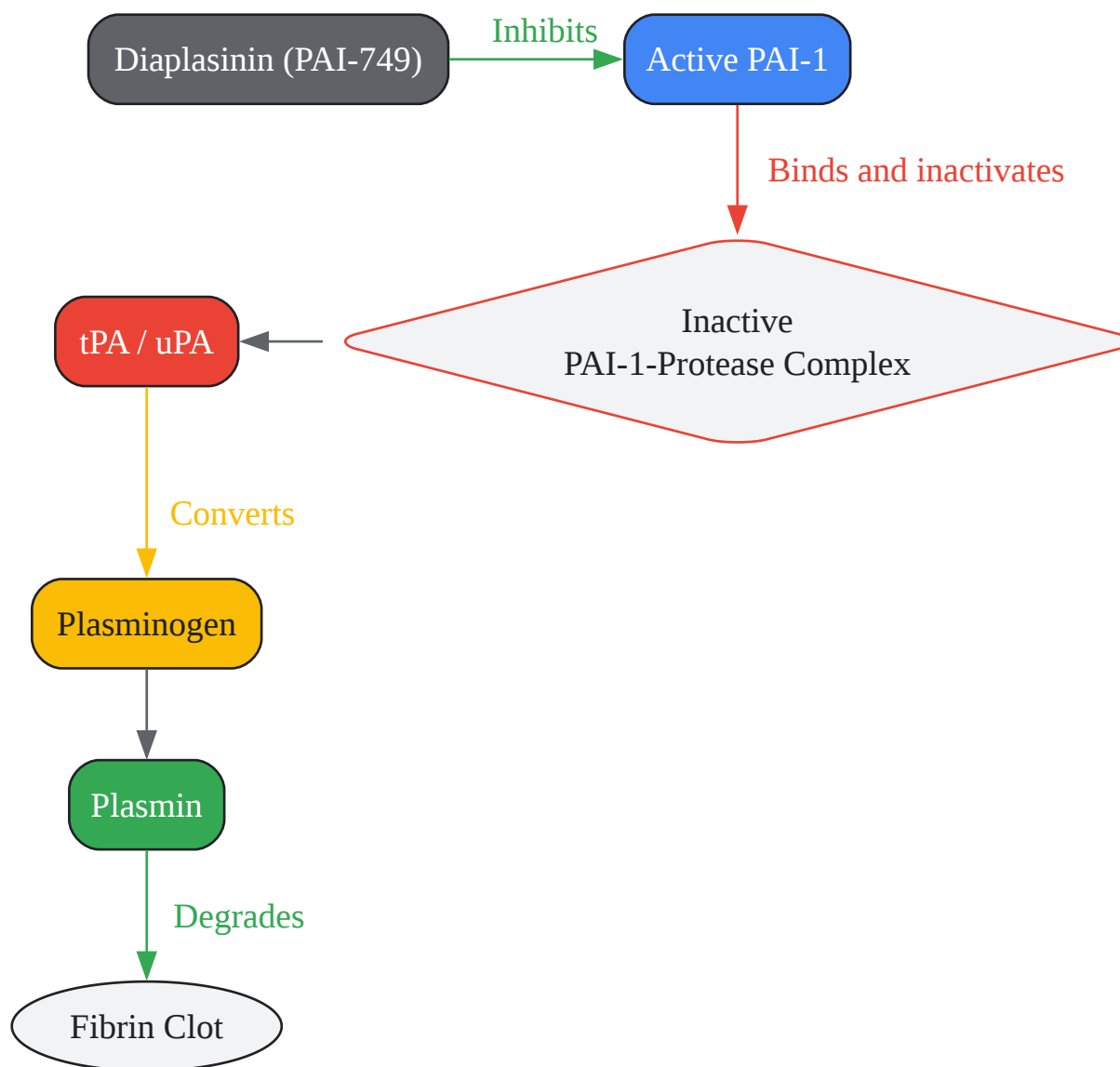
This chart outlines a logical sequence of experiments for characterizing a PAI-1 inhibitor like **Diaplasinin**.



[Click to download full resolution via product page](#)

Diagram 2: PAI-1 Inhibition Mechanism

This diagram illustrates the core biochemical mechanism of how **Diaplasinin** inhibits PAI-1 to promote fibrinolysis.



[Click to download full resolution via product page](#)

Important Notes for Researchers

- **Solubility and Handling:** **Diaplasinin** is typically dissolved in DMSO for stock solutions (e.g., 10-125 mM). It is hygroscopic, and fresh DMSO aliquots are recommended for solubility [1].
- **Controlled Substance:** Please be aware that one supplier lists **Diaplasinin** as a controlled substance not for sale in all territories [1].

- **Context from Related Research:** A study on a different PAI-1 inhibitor (AZ3976) revealed a mechanism involving binding to a latent form of PAI-1 and accelerating its transition from the active state [3]. Furthermore, one study noted that PAI-749 was tested ex vivo in human blood using a Badimon chamber and was found **not to have an effect** on thrombus formation or fibrinolysis in that specific model [3]. This highlights the importance of model selection and that efficacy in one assay does not guarantee it in all systems.

Information Gaps and Further Research

The search results available through this process are limited. To create fully detailed Application Notes and Protocols, you would need to consult additional sources such as:

- The primary scientific literature where **Diaplasinin** was first reported.
- Full-text papers that specifically use **Diaplasinin** in their methodology.
- Supplier technical data sheets, which sometimes contain more detailed application notes.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. [medchemexpress.com/ diaplasinin .html](https://www.medchemexpress.com/diaplasinin.html) [medchemexpress.com]
2. Diaplasinin [apexbt.com]
3. Characterization of a Small Molecule Inhibitor of Plasminogen ... [pmc.ncbi.nlm.nih.gov]
4. Distinct encounter complexes of PAI-1 with plasminogen ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Introduction to Diaplasinin (PAI-749)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b538532#diaplasinin-research-methodology>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com